

An In-depth Technical Guide to 4-Propoxybenzaldehyde: Physicochemical Properties and Synthesis

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Compound of Interest

Compound Name: 4-Propoxybenzaldehyde

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This technical guide provides a comprehensive overview of the core physicochemical properties of **4-propoxybenzaldehyde**, with a specific focus on its melting and boiling points. It includes a summary of its quantitative data, a detailed experimental protocol for its synthesis, and a visualization of the synthetic pathway.

Core Physicochemical Data

4-Propoxybenzaldehyde is an aromatic aldehyde with a propoxy group substituted at the para position of the benzaldehyde ring.^[1] It is a versatile organic compound used as a reagent in organic synthesis and as an intermediate in the pharmaceutical industry.^[2] The compound typically appears as a colorless to light yellow clear liquid.^[2]

A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Conditions
Melting Point	268 °C	
Boiling Point	129-130 °C	at 10 mmHg
Density	1.039 g/mL	at 25 °C
Refractive Index	n _{20/D} 1.546	
Molecular Formula	C ₁₀ H ₁₂ O ₂	
Molecular Weight	164.20 g/mol	
Flash Point	>230 °F (>110 °C)	
CAS Number	5736-85-6	

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

The determination of the physicochemical properties of a compound like **4-propoxybenzaldehyde** is achieved through standardized experimental procedures. While the specific experimental reports for this compound are found in scientific literature, this section outlines a typical synthesis protocol as described in published procedures, followed by general methods for determining melting and boiling points.

Synthesis of 4-Propoxybenzaldehyde

A common method for the synthesis of **4-propoxybenzaldehyde** involves the Williamson ether synthesis, starting from 4-hydroxybenzaldehyde and 1-bromopropane.[\[3\]](#)

Materials:

- 4-Hydroxybenzaldehyde
- 1-Bromopropane
- Potassium Carbonate (K₂CO₃)

- Anhydrous Dimethylformamide (DMF)
- Ethyl Acetate (EtOAc)
- Magnesium Sulfate (MgSO₄)
- Water (H₂O)

Procedure:

- A mixture of 4-hydroxybenzaldehyde (0.5 g, 4.1 mmol), 1-bromopropane (0.3 ml), and K₂CO₃ (0.69 g, 5 mmol) in anhydrous DMF (5 ml) is prepared in a round-bottom flask.
- The mixture is stirred and refluxed for 1 hour.
- Upon completion of the reaction, the mixture is diluted to 100 ml with EtOAc and washed with H₂O.
- The organic layer is separated, dried with MgSO₄, and filtered.
- The filtrate is then evaporated to dryness to yield **4-propoxybenzaldehyde** as a yellow oil (0.55 g, 82.3% yield).^[3]

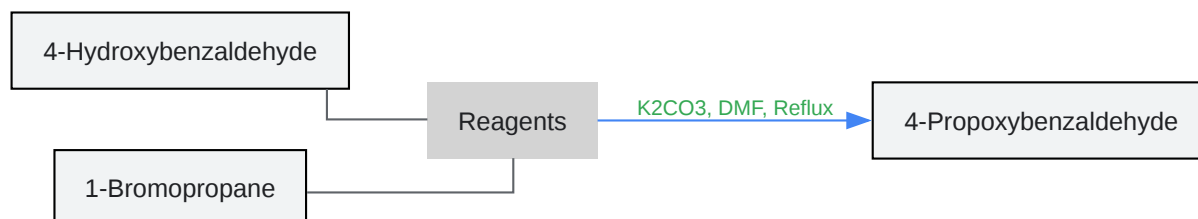
Determination of Melting and Boiling Points

Melting Point Determination: The melting point of a solid compound is determined using a melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube, which is then placed in the heating block of the apparatus. The temperature is gradually increased, and the range from which the substance starts to melt until it becomes completely liquid is recorded as the melting point range.

Boiling Point Determination: The boiling point of a liquid is determined by distillation. The liquid is placed in a distillation flask, and the temperature of the vapor is measured as it passes into the condenser. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is the boiling point. For compounds that may decompose at their atmospheric boiling point, vacuum distillation is employed to determine the boiling point at a reduced pressure.^[1]

Visualized Synthesis Pathway

The following diagram illustrates the synthesis of **4-propoxybenzaldehyde** from 4-hydroxybenzaldehyde and 1-bromopropane.



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Caption: Synthesis of **4-Propoxybenzaldehyde**.

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References

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